

Operational Disposal Guide: Ethyl 7-chloro-3-oxoheptanoate

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Compound of Interest

Compound Name: Ethyl 7-chloro-3-oxoheptanoate

CAS No.: 99054-01-0

Cat. No.: B2611569

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Chemical Identity & Hazard Profiling

Before entering any waste stream, the chemical must be strictly identified to prevent dangerous cross-reactivity.^[1] This compound is a halogenated beta-keto ester, a structural classification that dictates its specific segregation requirements.^{[1][2][3]}

Parameter	Technical Specification
Chemical Name	Ethyl 7-chloro-3-oxoheptanoate
CAS Number	99054-01-0
Molecular Formula	C ₉ H ₁₅ ClO ₃
Molecular Weight	206.67 g/mol
Physical State	Liquid (typically colorless to pale yellow)
Key Functional Groups	[1][2][3][4][5] • Alkyl Chloride: Source of halogenated waste status.[1][3] • Beta-Keto Ester: Active methylene group (acidic protons at C2); sensitive to bases.[1][2]
Primary Hazards	Irritant (Skin/Eye/Respiratory), Combustible, Aquatic Toxicity.[1][3][6]
Waste Classification	Halogenated Organic Solvent Waste (RCRA Characteristic / F-Listed if mixed).[1][2][3]

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CRITICAL NOTE ON ISOMERS: Do not confuse with Ethyl 7-chloro-2-oxoheptanoate (CAS 78834-75-0), a common Cilastatin intermediate.[1][2][3] While disposal routes are similar, the 3-oxo variant (beta-keto) possesses acidic alpha-protons, making it significantly more reactive toward bases than the 2-oxo variant.[1][2][3]

Pre-Disposal Stabilization: The Self-Validating System

Safety in chemical disposal is not about "throwing away"; it is about stabilization.[1][2][3] You must ensure the waste container does not become a reaction vessel.[1][2]

The Protocol:

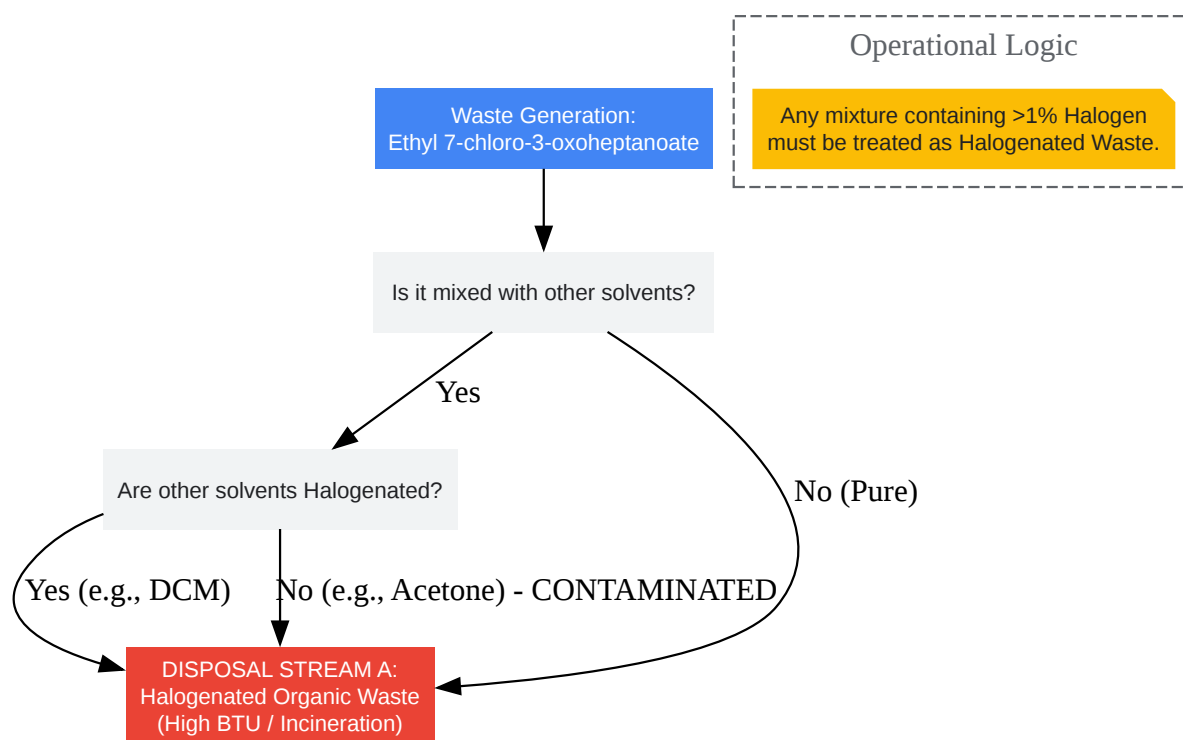
- pH Check (The Validator):
 - Why: The beta-keto group allows for enolate formation in the presence of bases (amines, hydroxide), leading to exothermic condensation or polymerization.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Action: Test the waste stream pH. It must be Neutral (pH 6-8) or slightly Acidic.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Correction: If the waste solution is basic (pH > 8), neutralize carefully with dilute Acetic Acid or HCl before adding to the waste container.
- Solvent Compatibility:
 - Compatible: Acetone, Dichloromethane, Ethyl Acetate, Toluene.[\[3\]](#)
 - Incompatible: Strong oxidizers (Peroxides, Nitric Acid), Strong Bases (NaOH, KOH, Triethylamine).[\[1\]](#)[\[3\]](#)

Waste Segregation Logic

Cost and safety in disposal are driven by the Halogen Content.[\[1\]](#)[\[2\]](#)

- The Rule of Contamination: Adding 50 mL of **Ethyl 7-chloro-3-oxoheptanoate** to 20 Liters of non-halogenated solvent (e.g., Acetone) converts the entire 20 Liters into "Halogenated Waste."[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Economic Impact: Halogenated waste incineration is significantly more expensive (requires flue gas scrubbing for HCl) than non-halogenated fuel blending.[\[1\]](#)[\[2\]](#)
- Operational Directive: Always segregate this compound into the Halogenated waste stream, even if it is diluted.[\[1\]](#)

Decision Matrix: Waste Stream Selection



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Figure 1: Segregation logic flow. Note that cross-contamination of non-halogenated streams results in unnecessary cost escalation.[3]

Regulatory Compliance & Container Management

Adherence to RCRA (USA) and local environmental regulations is mandatory.[1][2]

- Container Selection:
 - Material: High-Density Polyethylene (HDPE) or Glass.[1][2]
 - Avoid: Metal cans (unless lined).[1][2] The alkyl chloride can slowly hydrolyze to release HCl, which corrodes metal, leading to leaks.
- Labeling Requirements:

- Must read: "HAZARDOUS WASTE".
- Constituents: "**Ethyl 7-chloro-3-oxoheptanoate**".[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hazard Checkboxes: ☒ Toxic ☒ Irritant ☒ Combustible.[\[1\]](#)[\[2\]](#)
- Satellite Accumulation Area (SAA):
 - Keep container closed at all times except when adding waste.[\[1\]](#)[\[2\]](#)
 - Secondary containment is required (tray capable of holding 110% of the container volume).[\[1\]](#)[\[2\]](#)

Emergency Spill Response Protocol

In the event of a benchtop spill (<500 mL):

- Secure: Alert nearby personnel. Turn off ignition sources (Flash point >60°C, but treat as flammable).[\[1\]](#)[\[2\]](#)
- PPE: Nitrile gloves (double gloving recommended), safety goggles, lab coat.[\[1\]](#)[\[2\]](#)
- Contain: Surround the spill with absorbent pads or vermiculite.[\[1\]](#)[\[2\]](#) Do NOT use water (prevents spreading into drains).[\[1\]](#)[\[2\]](#)
- Absorb: Cover the liquid with an inert absorbent (Vermiculite, Sand, or Universal Spill Pads).[\[1\]](#)[\[2\]](#)
 - Prohibited: Do not use sawdust (combustible reaction risk with potential oxidizers in the area).[\[1\]](#)[\[2\]](#)
- Disposal: Scoop absorbed material into a wide-mouth jar. Label as "Debris contaminated with Halogenated Esters."[\[1\]](#)[\[2\]](#)

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3018793, Ethyl 7-chloro-2-oxoheptanoate (Isomer Reference).[\[1\]](#)[\[2\]](#)[\[3\]](#) Retrieved from [\[Link\]](#)

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